

An In-depth Technical Guide to the Physical Properties of Methyl (methylthio)acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl (methylthio)acetate

Cat. No.: B103809

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the key physical properties of **Methyl (methylthio)acetate** (CAS No. 16630-66-3), a compound of interest in the fields of flavor chemistry, fragrance development, and as a reagent in organic synthesis.^{[1][2][3]} This document presents quantitative data in a clear, tabular format and outlines generalized experimental protocols for the determination of these properties.

Physical and Chemical Properties

Methyl (methylthio)acetate is a carboxylic ester^{[1][2]} characterized as a clear, colorless to pale yellow liquid.^{[3][4][5]} It is noted for its distinct fruity and pungent aroma.^{[3][4]} This compound is soluble in organic solvents like ethanol and ether but has limited solubility in water.^{[3][4][5]}

Table 1: Physical Properties of **Methyl (methylthio)acetate**

Property	Value	Conditions
Boiling Point	49-51 °C	at 12 mmHg
145 °C	at 760 mmHg	
Density	1.11 g/mL	at 25 °C
1.105-1.115 g/mL	at 20 °C	
Molecular Weight	120.17 g/mol	
Refractive Index	1.464-1.466	at 20 °C
Flash Point	58 - 60 °C	Closed Cup

[Sources:[1][4][6][7][8][9]]

Experimental Protocols

While specific experimental documentation for the determination of the physical properties of **Methyl (methylthio)acetate** is not readily available in the cited literature, the following outlines standard methodologies employed for such measurements.

1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds like **Methyl (methylthio)acetate**, which may decompose at atmospheric boiling points or for which data at reduced pressure is relevant, vacuum distillation is often employed.

- Apparatus: A distillation apparatus, including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. A vacuum pump and a manometer are required for measurements at reduced pressure.
- Procedure (General):
 - The liquid is placed in the distillation flask with boiling chips.
 - The apparatus is assembled and sealed.

- For vacuum distillation, the system is evacuated to the desired pressure (e.g., 12 mmHg).
- The flask is heated gently.
- The temperature is recorded when the liquid is boiling steadily and the vapor condensate is in equilibrium with the vapor, as indicated by a stable temperature reading on the thermometer.

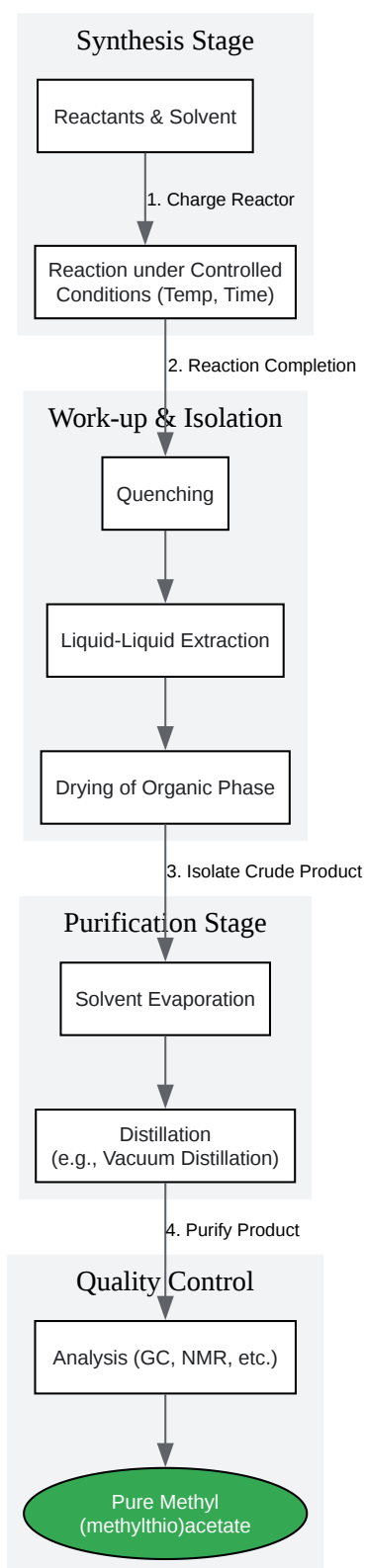
2. Determination of Density

Density is the mass per unit volume of a substance. It is commonly measured using a pycnometer or a digital density meter.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), an analytical balance, and a constant-temperature water bath.
- Procedure (General):
 - The empty pycnometer is weighed.
 - It is then filled with the sample liquid and placed in a constant-temperature bath (e.g., 25 °C) until it reaches thermal equilibrium.
 - The volume is adjusted precisely, the pycnometer is cleaned on the outside, and it is weighed again.
 - The procedure is repeated with a reference liquid of known density (e.g., deionized water).
 - The density of the sample is calculated from the weights and the known density of the reference liquid.

Logical Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis and purification of a chemical compound like **Methyl (methylthio)acetate**, a process relevant to its application as a reagent.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for chemical synthesis and purification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl Methylthio Acetate | 16630-66-3 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 2. METHYL (METHYLTHIO)ACETATE | 16630-66-3 [chemicalbook.com]
- 3. Page loading... [guidechem.com]
- 4. Methyl (methylthio)acetate | C4H8O2S | CID 85522 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. CAS 16630-66-3: Methyl (methylthio)acetate | CymitQuimica [cymitquimica.com]
- 6. Methyl (methylthio)acetate FG 16630-66-3 [sigmaaldrich.com]
- 7. (メチルチオ)酢酸メチル 98% | Sigma-Aldrich [sigmaaldrich.com]
- 8. methyl 2-(methyl thio) acetate, 16630-66-3 [thegoodscentcompany.com]
- 9. 甲基硫代乙酸甲酯 98% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Methyl (methylthio)acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103809#methyl-methylthio-acetate-physical-properties-boiling-point-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com